

# Technical Guide: N-Methylbenzo[d]oxazol-2-amine (CAS No. 19776-98-8)

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## Compound of Interest

Compound Name: N-Methylbenzo[d]oxazol-2-amine

Cat. No.: B034686

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## Introduction

**N-Methylbenzo[d]oxazol-2-amine** is a promising anthelmintic agent with demonstrated efficacy against various parasitic roundworms. This technical guide provides a comprehensive overview of its chemical properties, biological activity, and mechanism of action, with a focus on its potential in drug development. All data presented is for research purposes only.

## Chemical and Physical Properties

Property	Value
CAS Number	19776-98-8
Molecular Formula	C <sub>8</sub> H <sub>8</sub> N <sub>2</sub> O
Molecular Weight	148.16 g/mol
Appearance	Solid
Purity	>95% (as determined by HPLC)

## Suppliers

**N-Methylbenzo[d]oxazol-2-amine** (CAS No. 19776-98-8) is available from various chemical suppliers for research purposes, including:

- MedChemExpress
- InvivoChem
- BLD Pharm
- Santa Cruz Biotechnology
- Biosynth

## Biological Activity and Efficacy

**N-Methylbenzo[d]oxazol-2-amine** has shown significant anthelmintic activity. In vivo studies using a *Trichinella spiralis*-infected mouse model demonstrated a dose-dependent reduction in worm abundance.<sup>[1]</sup>

### In Vivo Efficacy against *Trichinella spiralis*

Dosage (mg/kg)	Reduction in Worm Abundance (%)
250	49.17
500	64.54
1000	76.50

Data from Prangthip et al., Scientific Reports, 2023.<sup>[1]</sup>

## Safety and Toxicity

Acute oral toxicity studies in rats have categorized **N-Methylbenzo[d]oxazol-2-amine** in chemical category 5, indicating a relatively low acute toxicity profile.<sup>[1]</sup>

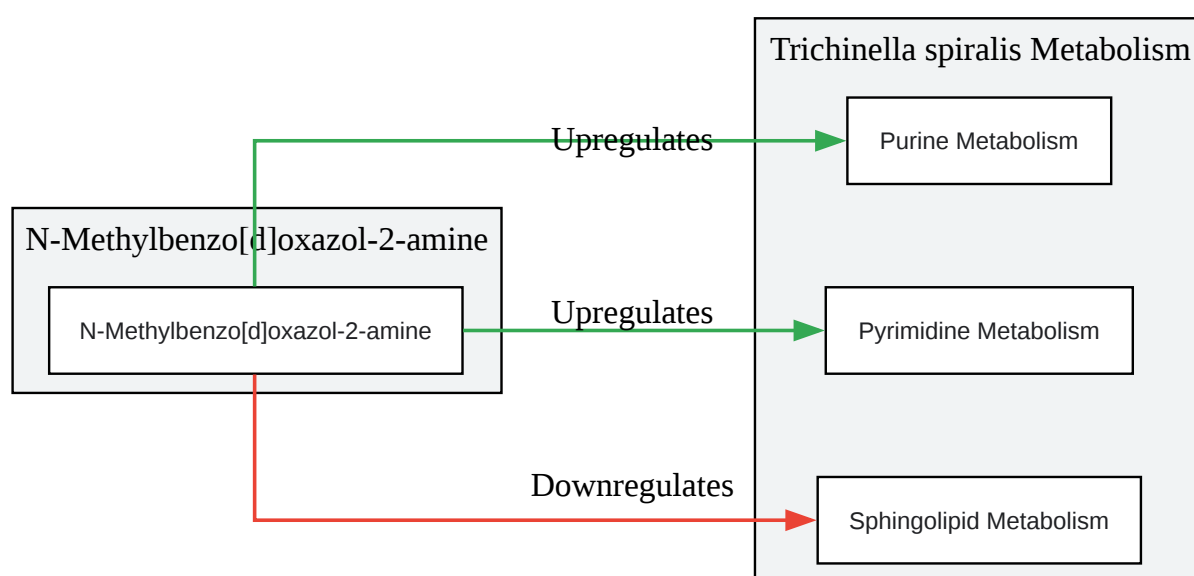
Parameter	Value
LD <sub>50</sub> (Oral, Rat)	> 2000 mg/kg

Data from Prangthip et al., Scientific Reports, 2023.<sup>[1]</sup>

## Mechanism of Action

Metabolomics studies on *Trichinella spiralis* have revealed that **N-Methylbenzo[d]oxazol-2-amine** significantly alters the parasite's metabolic pathways. The compound has been shown to up-regulate purine and pyrimidine metabolism while down-regulating sphingolipid metabolism.[1]

## Proposed Mechanism of Action



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Caption: Proposed mechanism of **N-Methylbenzo[d]oxazol-2-amine** on *T. spiralis* metabolism.

## Experimental Protocols

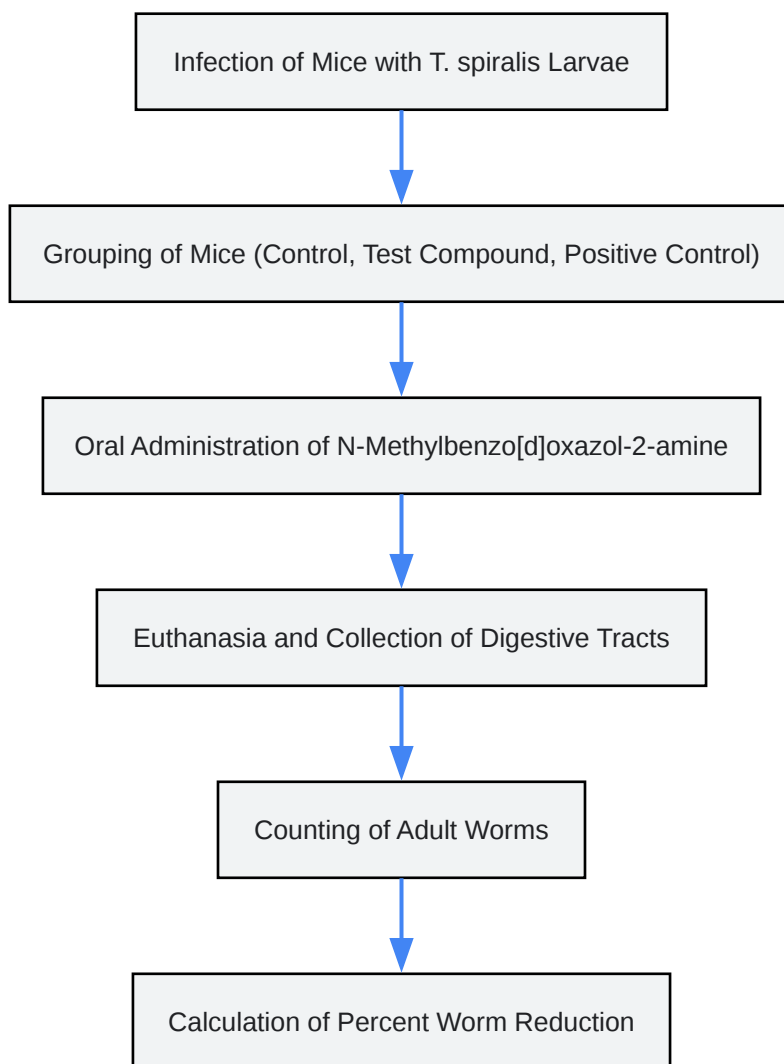
The following are detailed methodologies for key experiments cited in the evaluation of **N-Methylbenzo[d]oxazol-2-amine**.

### In Vivo Anthelmintic Activity Assay (*Trichinella spiralis*-infected mice)

- Animal Model: Female Swiss mice are infected with *Trichinella spiralis* larvae.

- Treatment Groups:
  - Control group (infected, untreated)
  - **N-Methylbenzo[d]oxazol-2-amine** treated groups (e.g., 250, 500, 1000 mg/kg)
  - Positive control group (e.g., Albendazole 250 mg/kg)
- Drug Administration: The compound is administered orally to the mice.
- Endpoint: After a set period, mice are euthanized, and the digestive tracts are examined to determine the abundance of adult worms.
- Analysis: The percentage reduction in worm abundance is calculated for each treatment group relative to the control group.[\[1\]](#)

## Experimental Workflow for In Vivo Anthelmintic Assay



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Caption: Workflow for the in vivo anthelmintic activity assay.

## Acute Oral Toxicity Study (Rats)

- Animal Model: Female Sprague-Dawley rats are used.
- Dosage: A limit test is performed where a high dose (e.g., 2000 mg/kg) of **N-Methylbenzo[d]oxazol-2-amine** is administered orally to a group of rats.
- Observation: Animals are observed for signs of toxicity and mortality over a 14-day period.

- Endpoint: The LD<sub>50</sub> is determined based on the observed mortality. If no mortality occurs at the limit dose, the LD<sub>50</sub> is reported as being greater than that dose.[1]

## Metabolomics Analysis of *Trichinella spiralis*

- Sample Preparation: Adult *T. spiralis* worms are exposed to **N-Methylbenzo[d]oxazol-2-amine** in vitro.
- Metabolite Extraction: Metabolites are extracted from the treated and control worms.
- LC-MS/MS Analysis: The extracted metabolites are analyzed using liquid chromatography-tandem mass spectrometry (LC-MS/MS) to identify and quantify the small molecules present.
- Data Analysis: Statistical analysis is performed to identify metabolites that are significantly up- or down-regulated in the treated group compared to the control group. Pathway analysis is then used to determine the metabolic pathways that are most affected.[1]

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## References

- 1. researchgate.net [researchgate.net]
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